Technical Support Center: C215 Off-Target Effects in Mammalian Cells

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Compound of Interest

Compound Name:	*C215*
Cat. No.:	*B1663142*

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This technical support center provides guidance for researchers, scientists, and drug development professionals investigating the off-target effects of the MmpL3 inhibitor, **C215**, in mammalian cells. While **C215** is primarily characterized as an anti-tubercular agent with limited non-specific toxicity to mammalian cells, a thorough evaluation of its off-target profile is crucial for the accurate interpretation of experimental results and for any potential therapeutic development.[1] This resource offers troubleshooting guides, frequently asked questions (FAQs), and detailed experimental protocols to help identify and characterize potential off-target interactions of **C215**.

Frequently Asked Questions (FAQs)

Q1: What are off-target effects and why are they a concern for a compound like **C215**?

A1: Off-target effects are unintended interactions of a drug or compound with proteins other than its primary target.[2] For **C215**, which targets the bacterial protein MmpL3, any interaction with mammalian proteins would be considered an off-target effect. These interactions are a significant concern because they can lead to unexpected cellular phenotypes, toxicity, or misleading experimental outcomes, complicating the interpretation of the compound's activity.[2]

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Q2: **C215** is reported to have "limited non-specific toxicity" in mammalian cells. Does this mean it has no off-target effects?

A2: Not necessarily. "Limited non-specific toxicity" suggests that the compound does not cause widespread cell death at effective concentrations against its primary target. However, it does not rule out more subtle off-target interactions that may not lead to immediate cytotoxicity but could still influence specific signaling pathways or cellular processes. Therefore, a direct assessment of off-target binding is still recommended for a comprehensive understanding of **C215**'s cellular effects.

Q3: How can I predict potential off-target effects of **C215** before starting wet-lab experiments?

A3: Several computational, in silico, approaches can be used to predict potential off-target interactions.[1][3][4] These methods often utilize the chemical structure of the compound to screen against databases of known protein structures or binding pockets. Tools based on 2D chemical similarity, 3D shape matching, and machine learning algorithms can provide a list of potential off-target candidates.[1][3] This can help prioritize experimental validation.

Q4: What are the key experimental approaches to identify off-target effects of **C215** in mammalian cells?

A4: A multi-pronged experimental approach is recommended. Key methods include:

- Kinome Profiling: This screens **C215** against a large panel of kinases to determine its selectivity, as kinases are common off-targets for small molecules.[2]
- Proteome-wide Profiling: Techniques like affinity chromatography coupled with mass spectrometry can identify a broader range of protein binding partners.
- Cellular Thermal Shift Assay (CETSA): This method assesses target engagement in intact cells by measuring changes in protein thermal stability upon compound binding.[2]
- Phenotypic Screening: Comparing the cellular phenotype induced by **C215** with the known consequences of inhibiting its potential off-targets can provide functional clues.[2]
- Western Blotting: This can be used to examine the phosphorylation status of key proteins in signaling pathways that are commonly affected by off-target kinase inhibition.[5]

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Troubleshooting Guides

This section addresses specific issues that may arise during the investigation of **C215**'s off-target effects.

Issue 1: Unexpected or inconsistent cellular phenotype observed with **C215** treatment.

- Possible Cause: Off-target effects, compound instability, or issues with experimental setup.
- Troubleshooting Steps:
  - Verify Compound Integrity: Ensure the purity and stability of your **C215** stock. Prepare fresh solutions and protect them from light and repeated freeze-thaw cycles.
  - Perform Dose-Response Analysis: A significant difference between the effective concentration for the observed phenotype and the reported IC90 against M. tuberculosis may suggest an off-target effect.[1]
  - Use Orthogonal Approaches: Confirm the phenotype using a structurally different MmpL3 inhibitor (if available) or by genetic knockdown/knockout of potential off-targets.
  - Conduct Control Experiments: Include vehicle-only (e.g., DMSO) controls to rule out solvent effects.

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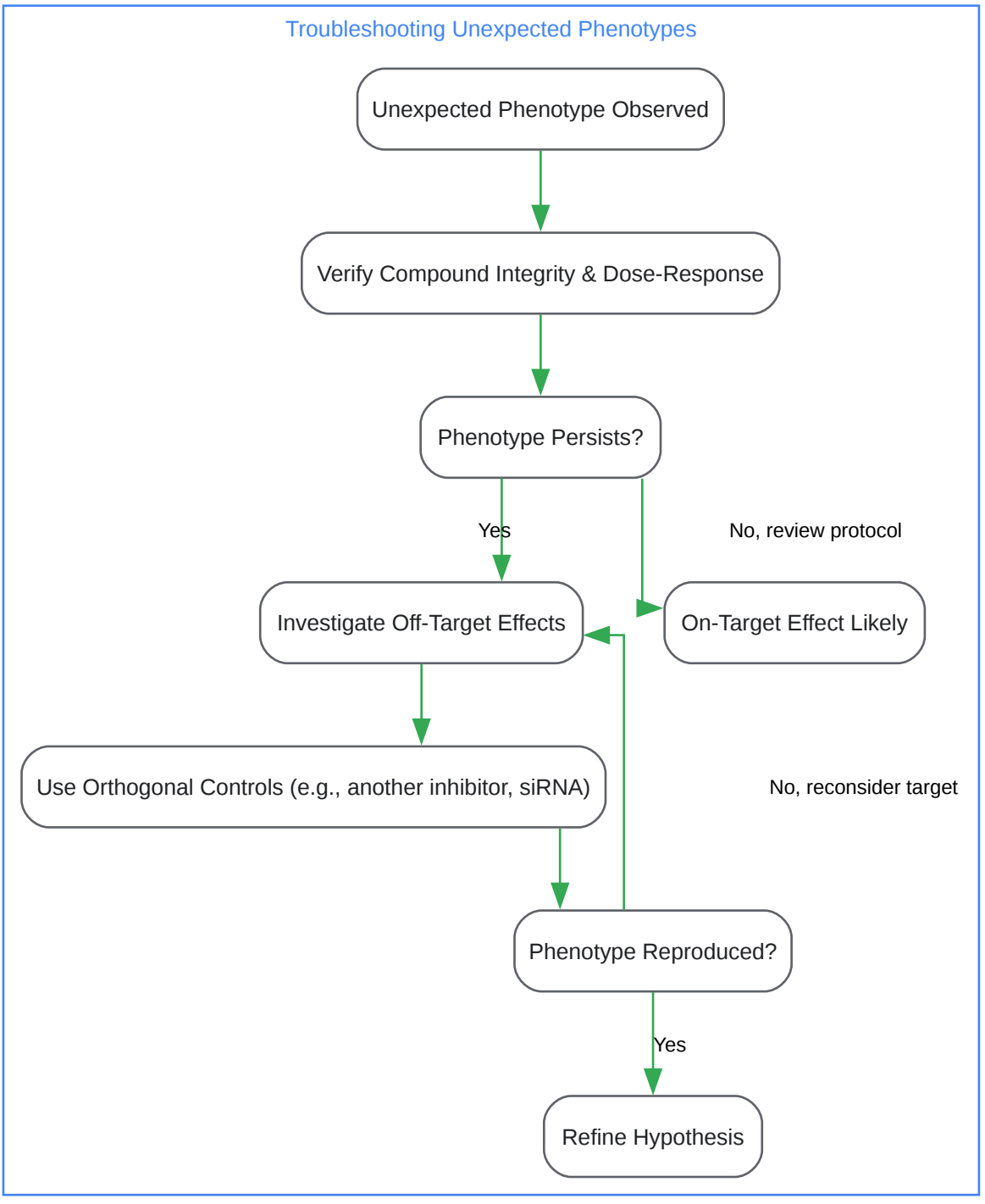

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Caption: Troubleshooting workflow for unexpected phenotypes.

Issue 2: High levels of cytotoxicity observed at concentrations intended for MmpL3 inhibition.

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- Possible Cause: Off-target toxicity, compound precipitation, or solvent toxicity.
- Troubleshooting Steps:
  - Check Compound Solubility: Ensure **C215** is fully dissolved in your cell culture media. Precipitated compound can cause non-specific effects.
  - Titrate Solvent Concentration: Run a vehicle-only control with varying concentrations of the solvent (e.g., DMSO) to determine its toxic threshold for your cell line.
  - Perform a Cytotoxicity Assay: Determine the cytotoxic concentration 50 (CC50) of **C215** in your mammalian cell line and compare it to the effective concentration against M. tuberculosis. A narrow therapeutic window may indicate off-target toxicity.
  - Investigate Apoptosis/Necrosis Markers: Use assays like Annexin V/PI staining to determine the mode of cell death, which can provide clues about the affected pathways.

Quantitative Data Presentation

Since specific off-target interaction data for **C215** in mammalian cells is not widely available, the following table provides an example of how to present kinase selectivity data obtained from a kinome profiling screen. Researchers are encouraged to generate such data for **C215** to populate a similar table.

Table 1: Example Kinase Selectivity Profile of a Hypothetical Compound (Compound X)

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Kinase Target	% Inhibition at 1 µM	IC50 (nM)	Kinase Family	Notes
Primary Target	98%	15	N/A	Intended Target
Kinase A	85%	150	Tyrosine Kinase	Potential strong off-target
Kinase B	60%	800	Serine/Threonine Kinase	Moderate off-target interaction
Kinase C	25%	>10,000	Tyrosine Kinase	Weak to no interaction
Kinase D	92%	50	Serine/Threonine Kinase	Potent off-target, further investigation needed

Data is for illustrative purposes only.

Experimental Protocols

Protocol 1: Kinase Selectivity Profiling via Competition Binding Assay (e.g., KINOMEscan®)

Objective: To determine the binding affinity of **C215** against a large panel of human kinases.

Methodology: This protocol is based on the principles of competition binding assays.[6][7][8]

- Compound Preparation: Prepare a stock solution of **C215** in DMSO at a concentration suitable for the assay (e.g., 100x the desired final screening concentration).
- Assay Principle: The assay measures the ability of **C215** to compete with an immobilized, active-site-directed ligand for binding to a panel of DNA-tagged recombinant kinases.[7]
- Competition Assay:
  - DNA-tagged kinases are incubated with the immobilized ligand and **C215** at a fixed concentration (e.g., 1 µM).[7]

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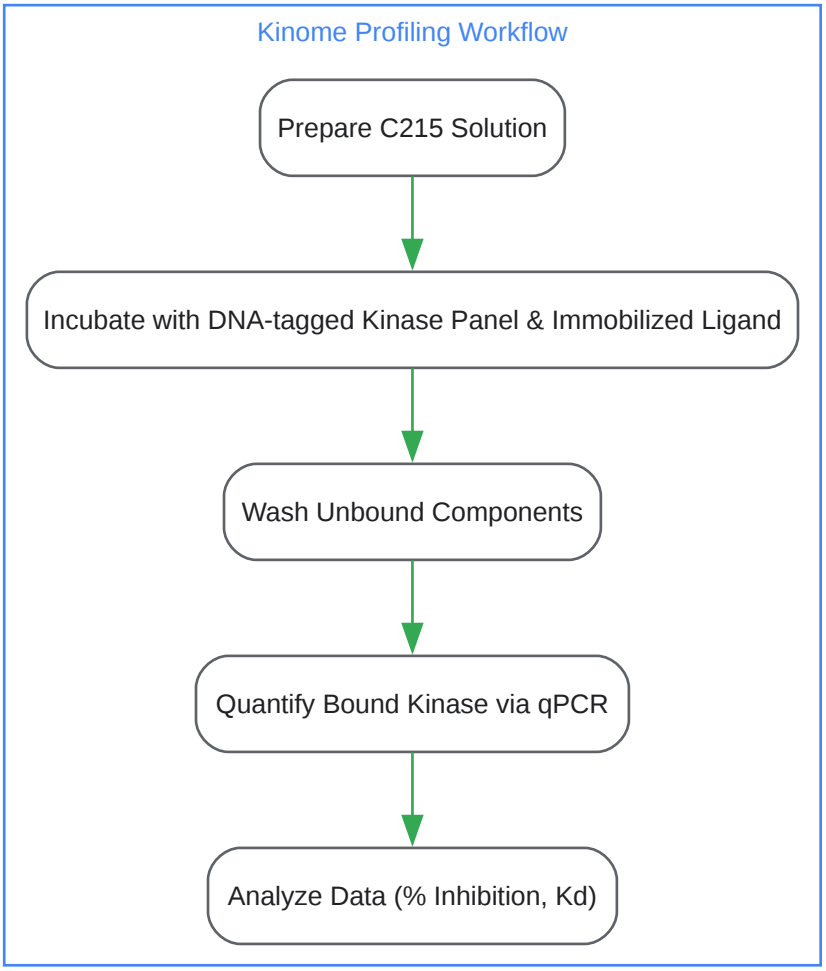
- If **C215** binds to the kinase's ATP site, it will prevent the kinase from binding to the immobilized ligand.[6]

- Quantification:
  - Unbound components are washed away.
  - The amount of kinase bound to the solid support is measured by quantitative PCR (qPCR) of the DNA tag.[6][7]

- Data Analysis: The results are typically expressed as a percentage of the control (% Control), where a lower percentage indicates a stronger binding interaction.[7] Dissociation constants (Kd) can be determined by running the assay with a range of **C215** concentrations.



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Caption: Workflow for kinome profiling.

Protocol 2: Cellular Thermal Shift Assay (CETSA)

Objective: To verify the engagement of **C215** with potential intracellular targets in intact mammalian cells.

Methodology: This protocol is adapted from established CETSA procedures.[2][9][10]

- Cell Culture and Treatment:
  - Culture mammalian cells to 70-80% confluency.
  - Treat cells with **C215** at various concentrations or a vehicle control (DMSO) for a specified time (e.g., 1-2 hours) to allow for compound uptake.
- Heat Challenge:
  - Harvest and wash the cells, then resuspend them in a buffer containing protease inhibitors.
  - Aliquot the cell suspension into PCR tubes.
  - Heat the aliquots at a range of temperatures (e.g., 40°C to 70°C) for 3 minutes using a thermal cycler, followed by cooling.
- Cell Lysis and Fractionation:
  - Lyse the cells using freeze-thaw cycles or a lysis buffer.
  - Centrifuge the lysates at high speed to separate the soluble fraction (supernatant) from the aggregated, denatured proteins (pellet).
- Protein Analysis:
  - Collect the supernatant.
  - Determine the protein concentration of the soluble fractions.

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- Analyze the amount of the potential target protein in the soluble fraction by Western blotting using a specific antibody.

- Data Analysis: A shift in the melting curve of the protein to a higher temperature in the presence of **C215** indicates target engagement and stabilization.

Protocol 3: Western Blotting for Signaling Pathway Analysis

Objective: To assess the effect of **C215** on the phosphorylation status of key proteins in common signaling pathways.

Methodology: This is a standard Western blotting protocol.[5]

- Cell Treatment and Lysis:
  - Plate and treat cells with **C215** at various concentrations and time points. Include appropriate positive and negative controls.
  - Wash cells with cold PBS and lyse them in RIPA buffer supplemented with protease and phosphatase inhibitors.
- Protein Quantification: Determine the protein concentration of each lysate using a BCA or similar assay.
- SDS-PAGE and Transfer:
  - Normalize protein amounts, add Laemmli buffer, and boil the samples.
  - Separate the proteins by SDS-PAGE and transfer them to a PVDF or nitrocellulose membrane.
- Immunoblotting:
  - Block the membrane with 5% non-fat milk or BSA in TBST.
  - Incubate the membrane with a primary antibody specific to the phosphorylated form of a protein of interest (e.g., p-Akt, p-ERK).

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- After washing, incubate with an HRP-conjugated secondary antibody.

- Detection and Analysis:
  - Detect the signal using an ECL substrate.
  - Quantify the band intensities and normalize the phosphorylated protein levels to the total protein levels (by stripping and re-probing the membrane with an antibody against the total protein) and a loading control (e.g., GAPDH).

Signaling Pathways Potentially Affected by Off-Target Kinase Inhibition

The following diagrams illustrate key signaling pathways that are frequently modulated by off-target effects of small molecule inhibitors. Researchers should consider investigating the components of these pathways when unexpected phenotypes are observed with **C215**.

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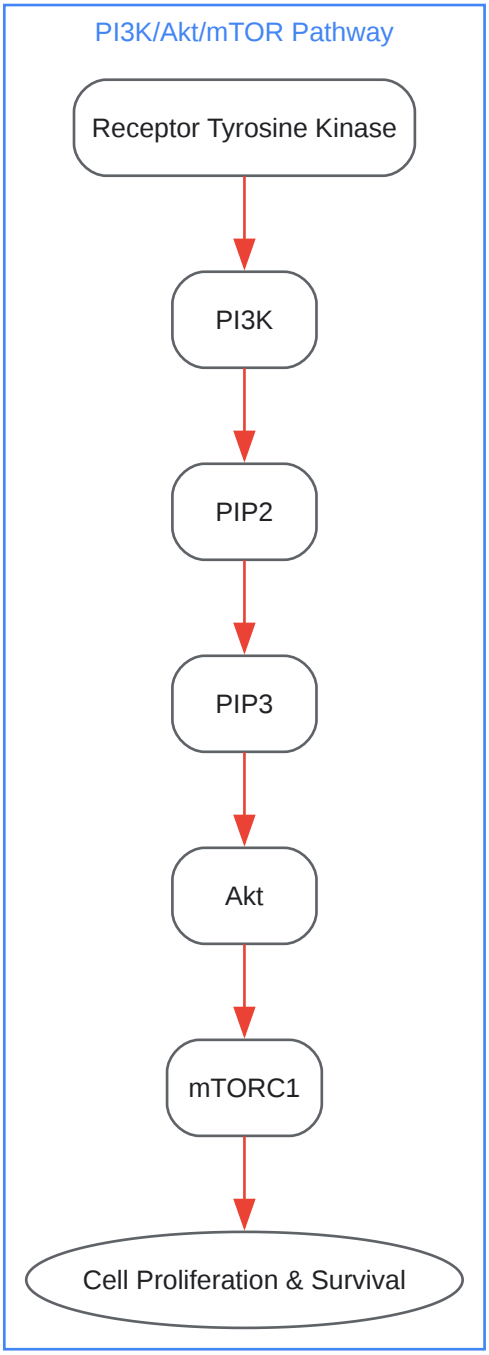

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Caption: The PI3K/Akt/mTOR signaling pathway.[3][4][11][12][13]

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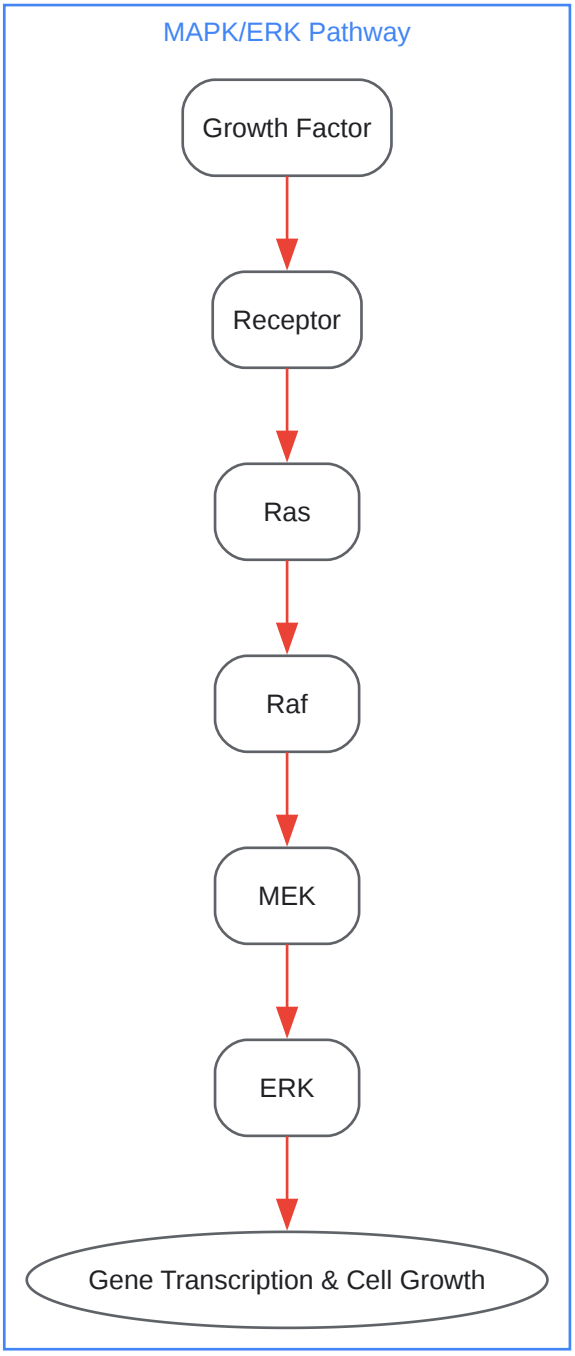

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Caption: The MAPK/ERK signaling pathway.[14][15][16][17][18]

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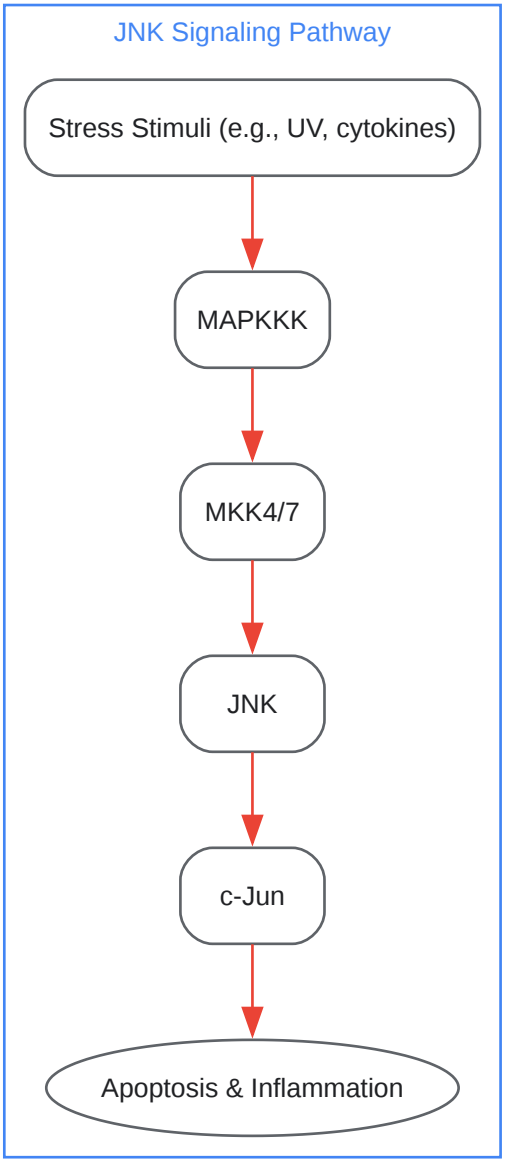

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Caption: The JNK signaling pathway.[1][19][20][21][22]

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